

Application Note: 4-(2-Nitrovinyl)-1H-indole in Michael Addition & Ergot Alkaloid Synthesis

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Compound of Interest

Compound Name: 4-(2-Nitrovinyl)-1H-indole

CAS No.: 49839-99-8

Cat. No.: B1252241

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Executive Summary & Strategic Significance

While 3-substituted indoles (e.g., Gramine derivatives) are ubiquitous in tryptophan chemistry, the 4-substituted indole scaffold represents a "privileged structure" for accessing the ergoline skeleton. The molecule **4-(2-nitrovinyl)-1H-indole** serves as a potent Michael Acceptor, allowing for the rapid introduction of carbon chains at the sterically demanding C4 position.

This intermediate is the linchpin in the "Plieninger-type" and modern enantioselective syntheses of Ergot alkaloids. Its nitrovinyl group performs two critical functions:

- **Electrophilic Activation:** It activates the C4-position for conjugate addition (Michael reaction) with soft nucleophiles (malonates, nitroalkanes).
- **Nitrogen Source:** The nitro group is a "masked" amine, ready to be reduced for the subsequent formation of the D-ring (piperidine/azepines) in ergolines.

Mechanistic Insights: The Vinylogous Acceptor

Unlike the electron-rich C3 position of indole, the nitrovinyl group at C4 creates an electron-deficient alkene. The reaction is driven by the stability of the nitronate intermediate formed upon nucleophilic attack.

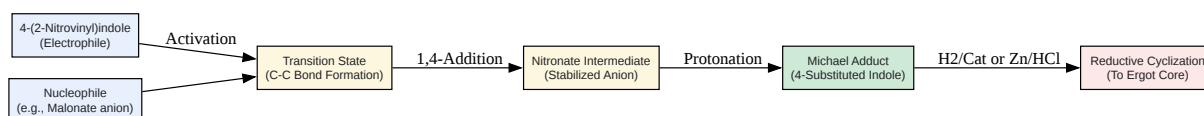
Chemoselectivity & Regio-Control

The indole ring is naturally nucleophilic at C3. To ensure the incoming nucleophile attacks the nitrovinyl group (and not the indole ring via Friedel-Crafts), the electronics must be balanced.

- **Soft Nucleophiles (Recommended):** Malonates, acetoacetates, and nitroalkanes react exclusively at the

-carbon of the nitrovinyl chain.
- **Hard Nucleophiles (Avoid):** Grignards or organolithiums may attack the nitro group or deprotonate the indole N-H.

Mechanistic Pathway Diagram[1]



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Figure 1: Mechanistic flow of the Michael addition followed by reductive cyclization to the tricyclic core.

Experimental Protocols

Protocol A: Synthesis of the Scaffold (Henry Reaction)

Before Michael addition, the scaffold must be prepared from 4-formylindole.

Reagents: 4-Formylindole, Nitromethane, Ammonium Acetate. Solvent: Nitromethane (neat) or Acetic Acid.

- Dissolution: Dissolve 4-formylindole (1.0 equiv) in nitromethane (10-20 volumes).
- Catalyst: Add ammonium acetate (0.5 - 1.0 equiv).
- Reflux: Heat the mixture to reflux (approx. 100°C) for 2–4 hours. Monitor by TLC (the product is usually bright yellow/orange and less polar).
- Workup: Cool to room temperature. The product, **4-(2-nitrovinyl)-1H-indole**, often crystallizes directly. Filter and wash with cold methanol.
- Yield: Typically 85–95%.[\[1\]](#)

Protocol B: Michael Addition with Dimethyl Malonate

This protocol installs the carbon framework required for Uhle's Ketone and Chanoclavine.

Reagents:

- Substrate: **4-(2-nitrovinyl)-1H-indole** (1.0 mmol)
- Nucleophile: Dimethyl malonate (1.5 mmol)
- Base: Potassium Carbonate () or Sodium Methoxide (NaOMe) (0.1 - 1.0 equiv depending on kinetics)
- Solvent: THF or DMF (Anhydrous)

Step-by-Step:

- Preparation: In a flame-dried flask under Argon, dissolve **4-(2-nitrovinyl)-1H-indole** in anhydrous THF (0.2 M).
- Activation: Add Dimethyl malonate (1.5 equiv).
- Initiation: Add (0.2 equiv) at room temperature.

- Note: For chiral applications, replace
with a chiral thiourea organocatalyst (10 mol%) and lower temp to -20°C.
- Reaction: Stir at 25°C for 4–12 hours. The bright yellow color of the starting material will fade as the conjugated system is broken.
- Quench: Add saturated
solution.
- Extraction: Extract with EtOAc (3x). Wash combined organics with brine, dry over
.
- Purification: Flash chromatography (Hexanes/EtOAc). The product is a 4-(2-nitro-1-(dimethylmalonyl)ethyl)indole.

Protocol C: Transformation to Uhle's Ketone (Tricyclic Core)

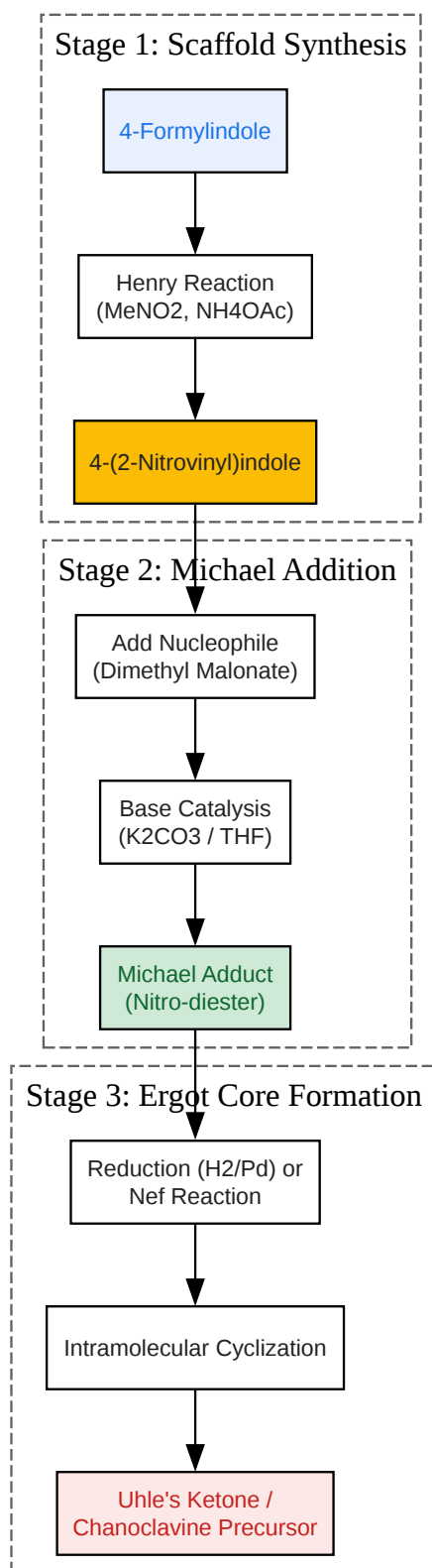
The Michael adduct is converted to the tricyclic ketone via the Nef reaction and Friedel-Crafts cyclization.

- Nef Reaction: Treat the Michael adduct with NaOMe/MeOH followed by acid hydrolysis (
/
) to convert the nitro group into an aldehyde/ketone or carboxylic acid derivative.
- Cyclization: Heat the resulting acid/ester in Polyphosphoric Acid (PPA) at 80–100°C.
- Result: Formation of Uhle's Ketone (3,4-dihydrobenz[cd]indol-5(1H)-one).

Data Summary & Optimization Table

Parameter	Condition A (Standard)	Condition B (Asymmetric)	Outcome / Notes
Solvent	THF or DMF	Toluene or DCM	Polar solvents speed up racemic reaction; non-polar favor H-bonding catalysts.
Base/Cat.	(20 mol%)	Takemoto's Catalyst (10 mol%)	Inorganic bases are fast but racemic. Thioureas give high ee% (up to 95%).
Temperature	25°C to 60°C	-20°C to 0°C	Lower temp required to suppress background racemic reaction in asymmetric protocols.
Yield	85-95%	70-85%	Excellent conversion due to strong electron-withdrawing nitro group.
Time	4-12 Hours	24-48 Hours	Asymmetric catalysis is kinetically slower.

Workflow Visualization



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Figure 2: Complete synthetic workflow from 4-formylindole to the Ergot Alkaloid core.

Troubleshooting & Critical Control Points

- **Polymerization:** Nitroalkenes are prone to polymerization. Store 4-(2-nitrovinyl)indole in the dark at -20°C. If the solid turns dark brown/black, recrystallize from MeOH before use.
- **Indole Protection:** If the Michael addition yield is low (<50%), protect the indole nitrogen with a Tosyl (Ts) or Boc group. This prevents deprotonation of the indole N-H by the base used to generate the malonate enolate.
- **Safety:** Nitromethane is energetic; avoid heating dry residues. Nitrovinyl indoles are potential skin irritants—handle with gloves.

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